Finsolv TN: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest	
Compound Name:	*Finsolv TN*
CAS No.:	*74565-11-0*
Cat. No.:	*B12644890*

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Introduction

Finsolv TN, chemically identified as C12-15 Alkyl Benzoate, is a versatile emollient ester widely utilized in the pharmaceutical and personal care industries. Its popularity stems from its unique sensory profile, excellent solubility characteristics, and broad compatibility with other cosmetic ingredients. This technical guide provides an in-depth analysis of the core physicochemical properties of **Finsolv TN**, complete with detailed experimental methodologies and a logical framework illustrating the interplay of these properties.

Physicochemical Properties of **Finsolv TN**

The following table summarizes the key quantitative physicochemical properties of **Finsolv TN**, providing a clear reference for formulation development and quality control.

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Property	Typical Value	Test Method
Appearance	Clear, colorless liquid	Visual Inspection
Odor	Practically odorless	Olfactory Assessment
Specific Gravity @ 25°C	0.915 - 0.935	ASTM D1298
Viscosity @ 25°C (cP)	12 - 16	USP <911> / ASTM D445
Refractive Index @ 20°C	1.483 - 1.487	ASTM D1218
Acid Value (mg KOH/g)	Max 0.5	USP <401>
Saponification Value (mg KOH/g)	169 - 182	USP <401>
Water Solubility	Insoluble	OECD Guideline 105
Flash Point (°C)	> 149	ASTM D92
Pour Point (°C)	Approx. -20	ISO 3016 / ASTM D97

Detailed Experimental Protocols

The accurate determination of the physicochemical properties of **Finsolv TN** is crucial for its effective application. The following are detailed methodologies for the key experiments cited.

Specific Gravity (ASTM D1298)

This method covers the laboratory determination of the density, relative density (specific gravity), or API gravity of crude petroleum and liquid petroleum products using a hydrometer.[1][2][3][4][5]

- Apparatus: Hydrometer, hydrometer cylinder, thermometer, constant-temperature bath.
- Procedure:
  - The sample of **Finsolv TN** is brought to a specified temperature (25°C).
  - A portion of the sample is transferred to a hydrometer cylinder that has been brought to approximately the same temperature.

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- The appropriate hydrometer, also at a similar temperature, is lowered into the sample and allowed to settle.
- After temperature equilibrium has been reached, the hydrometer scale is read at the principal surface of the liquid.
- The observed reading is corrected for temperature if necessary, using standard petroleum measurement tables.

Viscosity (USP <911> / ASTM D445)

This method specifies a procedure for the determination of the kinematic viscosity of liquid petroleum products, both transparent and opaque, by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.[6][7][8][9][10]

- Apparatus: Calibrated capillary viscometer (e.g., Ubbelohde type), constant-temperature bath, stopwatch.
- Procedure:
  - The viscometer is charged with the **Finsolv TN** sample.
  - The viscometer is placed in a constant-temperature bath at the specified temperature (25°C) until the sample has reached thermal equilibrium.
  - The sample is drawn up into the timing bulb of the viscometer.
  - The time taken for the sample to flow between the two marked points on the viscometer is measured.
  - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.
  - The dynamic viscosity (in centipoise) is calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Refractive Index (ASTM D1218)

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This test method covers the measurement of the refractive index of transparent and light-colored hydrocarbon liquids.[11][12][13][14]

- Apparatus: Refractometer (e.g., Abbe refractometer), light source (sodium D line), constant-temperature bath.
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index.
  - The prism surfaces of the refractometer are cleaned and dried.
  - A few drops of the **Finsolv TN** sample are placed on the measuring prism.
  - The prisms are closed and the sample is allowed to come to the specified temperature (20°C).
  - The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs.
  - The refractive index is read from the scale.

Acid Value (USP <401>)

The acid value is the number of milligrams of potassium hydroxide required to neutralize the free acids in one gram of the substance.[15][16][17][18][19]

- Apparatus: Burette, flask, analytical balance.
- Reagents: Titrant (0.1 N Potassium Hydroxide), solvent (equal volumes of alcohol and ether, neutralized to phenolphthalein), indicator (phenolphthalein TS).
- Procedure:
  - A known weight of **Finsolv TN** is dissolved in the neutralized solvent mixture.
  - A few drops of phenolphthalein indicator are added.

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- The solution is titrated with 0.1 N potassium hydroxide until a faint pink color persists for at least 30 seconds.
- The volume of titrant used is recorded.
- The acid value is calculated using the following formula: Acid Value = (V × N × 56.1) / W Where: V = volume of KOH solution in mL N = normality of the KOH solution W = weight of the sample in grams

Saponification Value (USP <401>)

The saponification value is the number of milligrams of potassium hydroxide required to saponify the esters and neutralize the free acids in one gram of the substance.[15][20][21]

- Apparatus: Reflux condenser, flask, burette, water bath, analytical balance.
- Reagents: 0.5 N alcoholic potassium hydroxide, 0.5 N hydrochloric acid, phenolphthalein indicator.
- Procedure:
  - A known weight of **Finsolv TN** is refluxed with a known excess of 0.5 N alcoholic potassium hydroxide for 30-60 minutes.
  - The excess alkali is then titrated with 0.5 N hydrochloric acid, using phenolphthalein as an indicator.
  - A blank determination is performed concurrently under the same conditions.
  - The saponification value is calculated using the following formula: Saponification Value = ((B - S) × N × 56.1) / W Where: B = volume of HCl used for the blank in mL S = volume of HCl used for the sample in mL N = normality of the HCl solution W = weight of the sample in grams

Water Solubility (OECD Guideline 105)

This guideline describes the flask method for determining the water solubility of substances.[22][23][24][25][26]

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- Apparatus: Flask with a stirrer, constant temperature bath, analytical method for quantification (e.g., chromatography).
- Procedure:
  - An excess amount of **Finsolv TN** is added to a known volume of water in a flask.
  - The mixture is agitated at a constant temperature (e.g., 20°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
  - The mixture is then allowed to stand to allow for phase separation.
  - The aqueous phase is carefully separated and analyzed for its content of the dissolved substance.
  - As **Finsolv TN** is practically insoluble, the concentration in the aqueous phase will be below the detection limit of most standard analytical techniques, leading to the classification of "insoluble."

Flash Point (ASTM D92)

This test method describes the determination of the flash and fire points of petroleum products by a manual or automated Cleveland open cup apparatus.[27][28][29][30][31]

- Apparatus: Cleveland open cup apparatus, thermometer, heat source.
- Procedure:
  - The test cup is filled to a specified level with the **Finsolv TN** sample.
  - The sample is heated at a specified, constant rate.
  - A small test flame is passed across the cup at regular intervals.
  - The flash point is the lowest temperature at which application of the test flame causes the vapors above the surface of the liquid to ignite.

Pour Point (ISO 3016 / ASTM D97)

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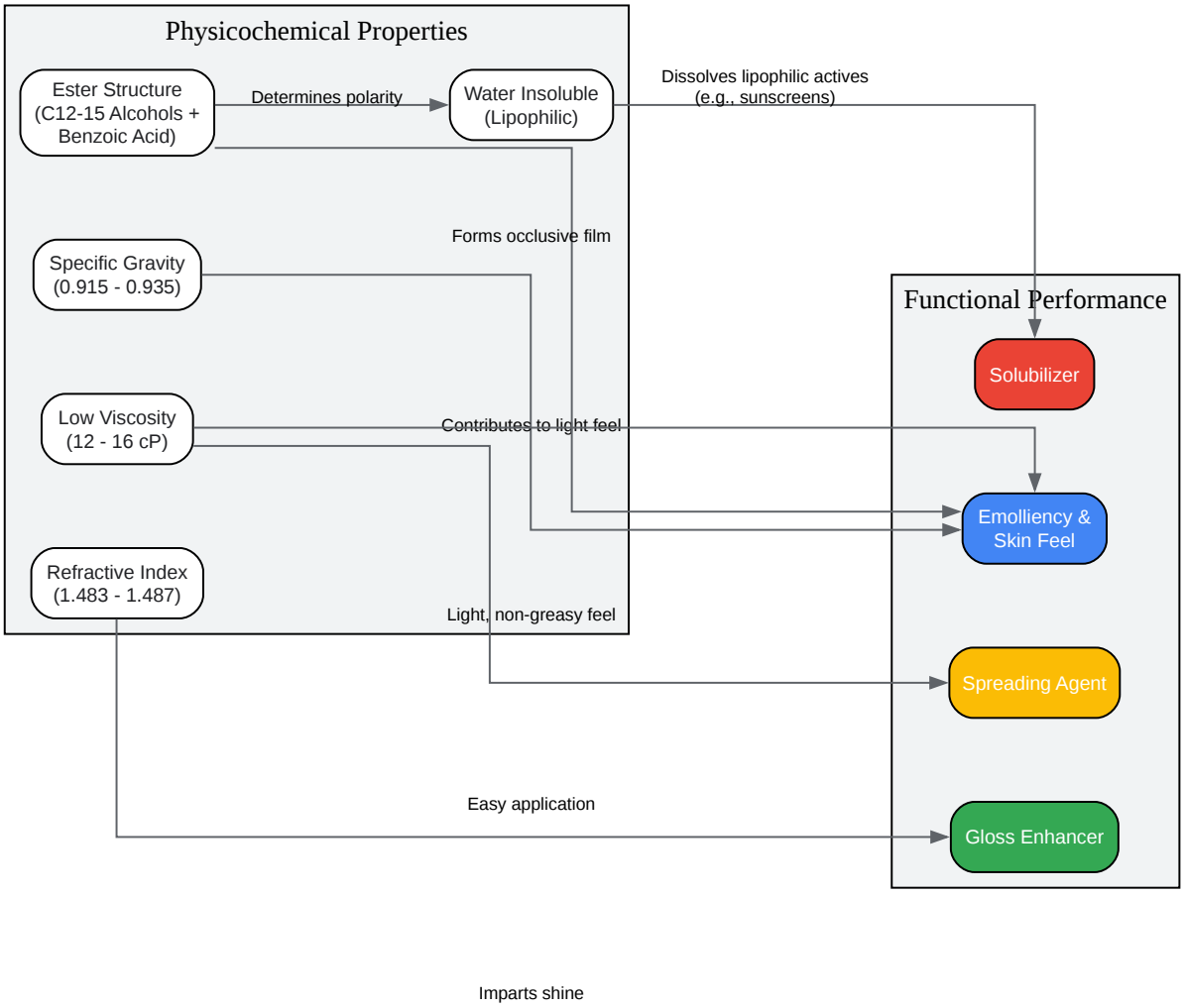
This test method is intended for use on any petroleum product. The pour point is the lowest temperature at which the oil is observed to flow under specified conditions.[32][33]

- Apparatus: Test jar, thermometer, cooling bath.
- Procedure:
  - The **Finsolv TN** sample is poured into a test jar.
  - The sample is first heated to a specified temperature to dissolve any waxy crystals.
  - The sample is then cooled at a specified rate in a cooling bath.
  - At intervals of 3°C, the jar is removed and tilted to see if the oil flows.
  - The pour point is taken as 3°C above the temperature at which the oil ceases to flow.

Logical Relationships of Physicochemical Properties

The physicochemical properties of **Finsolv TN** are interconnected and directly influence its functional performance in cosmetic and pharmaceutical formulations. The following diagram illustrates these relationships.

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Fig. 1: Interplay of **Finsolv TN**'s Physicochemical Properties and Functional Performance.

This diagram illustrates how the inherent physicochemical properties of **Finsolv TN**, such as its low viscosity and lipophilic nature, directly translate to its desirable functions as an emollient,

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solubilizer, and spreading agent in finished products. The ester chemical structure is the fundamental determinant of these properties.

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References

- 1. Standard Test Method for Density, Relative Density, or API Gravity of Crude Petroleum and Liquid Petroleum Products by Hydrometer Method (ASTM D 1298) [pachemtech.eu]
- 2. webstore.ansi.org [webstore.ansi.org]
- 3. store.astm.org [store.astm.org]
- 4. petrolube.com [petrolube.com]
- 5. Analytical Method [keikaventures.com]
- 6. â©911â Viscosityâ Capillary Methods [doi.usp.org]
- 7. pharmacopeia.cn [pharmacopeia.cn]
- 8. scribd.com [scribd.com]
- 9. gmp-sop-download.com [gmp-sop-download.com]
- 10. drugfuture.com [drugfuture.com]
- 11. store.astm.org [store.astm.org]
- 12. store.astm.org [store.astm.org]
- 13. petrolube.com [petrolube.com]
- 14. standards.iteh.ai [standards.iteh.ai]
- 15. uspbpep.com [uspbpep.com]
- 16. scribd.com [scribd.com]
- 17. drugfuture.com [drugfuture.com]
- 18. researchgate.net [researchgate.net]
- 19. Acid value and free fatty acids in edible oils | Metrohm [metrohm.com]

© 2026 BenchChem. All rights reserved.

- 20. Saponification value of edible oils | Metrohm [metrohm.com]
- 21. drugfuture.com [drugfuture.com]
- 22. filab.fr [filab.fr]
- 23. oecd.org [oecd.org]
- 24. oecd.org [oecd.org]
- 25. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 26. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 27. store.astm.org [store.astm.org]
- 28. precisionlubrication.com [precisionlubrication.com]
- 29. ASTM D92-2018 "Standard Test Method for Flash and Fire Points by Cleveland Open Cup Tester" | NBCHAO [en1.nbchao.com]
- 30. pentyllabs.com [pentyllabs.com]
- 31. m.youtube.com [m.youtube.com]
- 32. precisionlubrication.com [precisionlubrication.com]
- 33. Pour Point of Petroleum Products - A Brief Guide [aroscientific.com]

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